

Application Notes and Protocols for Fibrinopeptide B Quantification in Tissue Homogenates

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Compound of Interest

Compound Name: Fibrinopeptide B

Cat. No.: B549968

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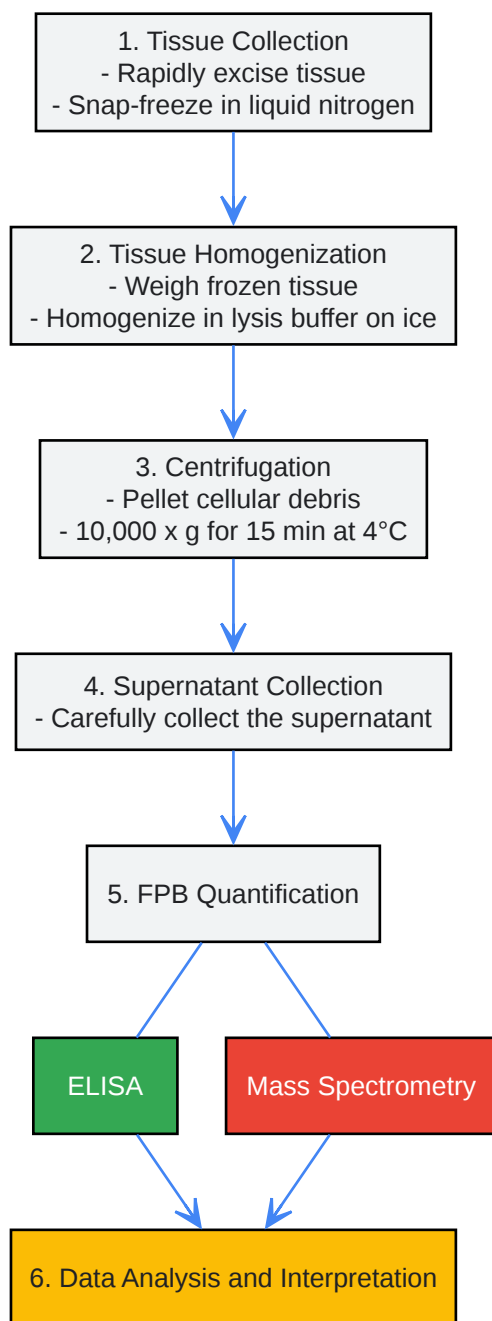
Introduction

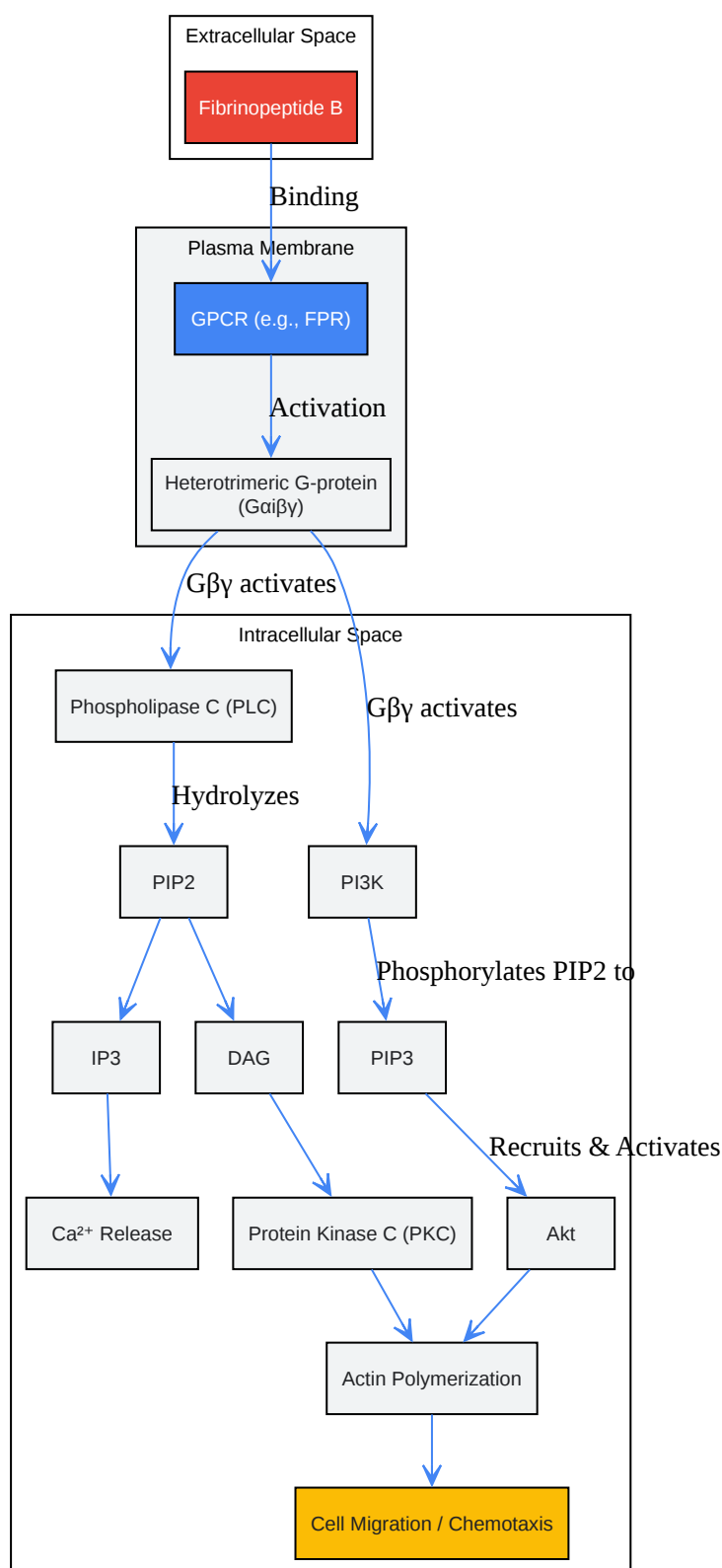
Fibrinopeptide B (FPB) is a small peptide cleaved from the B β chain of fibrinogen by the action of thrombin during the conversion of fibrinogen to fibrin.[1] Beyond its role in hemostasis, FPB is increasingly recognized as a bioactive peptide with significant roles in inflammation and tissue repair. Specifically, FPB has been identified as a potent chemoattractant for immune cells such as neutrophils and macrophages, as well as for fibroblasts, suggesting its involvement in wound healing and various inflammatory diseases.[2] The quantification of FPB in tissue homogenates can, therefore, provide valuable insights into the local inflammatory and thrombotic state within specific tissues, making it a crucial area of investigation for drug development and disease pathology research.

This document provides detailed protocols for the quantification of **Fibrinopeptide B** in tissue homogenates using both Enzyme-Linked Immunosorbent Assay (ELISA) and Mass Spectrometry (MS).

Experimental Workflow

The general workflow for the quantification of **Fibrinopeptide B** from tissue samples is outlined below.





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References

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- 2. Frontiers | The Contribution of Chemoattractant GPCRs, Formylpeptide Receptors, to Inflammation and Cancer [frontiersin.org]
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